

Core Physical Properties of Methyl 3-Nitrobenzoate

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Compound of Interest

Compound Name: **Methyl 3-nitrobenzoate**

Cat. No.: **B147201**

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Methyl 3-nitrobenzoate is a beige crystalline powder at room temperature.[\[1\]](#) Its physical characteristics are crucial for handling, storage, and use in synthetic chemistry.

Table 1: Physical and Chemical Properties of **Methyl 3-Nitrobenzoate**

Property	Value	Source
Boiling Point	279 °C (lit.)	[1] [2] [3] [4] [5] [6] [7]
Melting Point	78-80 °C (lit.)	[1] [4] [5] [6]
Molecular Formula	C ₈ H ₇ NO ₄	[1] [2]
Molecular Weight	181.15 g/mol	[1] [8]
CAS Number	618-95-1	[1] [2]
Appearance	Beige crystalline powder	[1]
Solubility	Insoluble in water; slightly soluble in ethanol, ether, and methanol.	[1] [3]

Experimental Determination of Boiling Point

The accurate determination of a compound's boiling point is fundamental for its identification, purification, and process design. The literature value of 279 °C for **methyl 3-nitrobenzoate**

was established through experimental measurement. Below are detailed protocols for two common methods for determining the boiling point of an organic compound like **methyl 3-nitrobenzoate**.

Method 1: Thiele Tube Method (Microscale)

This method is suitable for small sample quantities and provides good accuracy. The principle relies on observing the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.

Experimental Protocol:

- Sample Preparation: Place a small amount (approximately 0.5 mL) of **methyl 3-nitrobenzoate** into a small test tube or fusion tube.
- Capillary Tube Insertion: Seal one end of a capillary tube using a flame. Place the sealed capillary tube, open end down, into the test tube containing the sample.
- Apparatus Assembly: Attach the test tube to a thermometer using a rubber band or wire. The bottom of the test tube should be level with the thermometer bulb.
- Heating: Insert the thermometer and attached test tube into a Thiele tube containing a high-boiling point oil (e.g., mineral oil), ensuring the sample is below the oil level.
- Observation: Gently heat the side arm of the Thiele tube with a Bunsen burner or other heat source. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Boiling Point Determination: Continue heating until a rapid and continuous stream of bubbles is observed. Turn off the heat and allow the apparatus to cool slowly. The boiling point is the temperature at which the bubbling stops and the liquid is drawn into the capillary tube.^[6] Record this temperature.
- Pressure Correction: Record the atmospheric pressure at the time of the experiment. If the pressure is not 760 mmHg, a correction may be necessary for the most accurate determination.

Method 2: Distillation Method

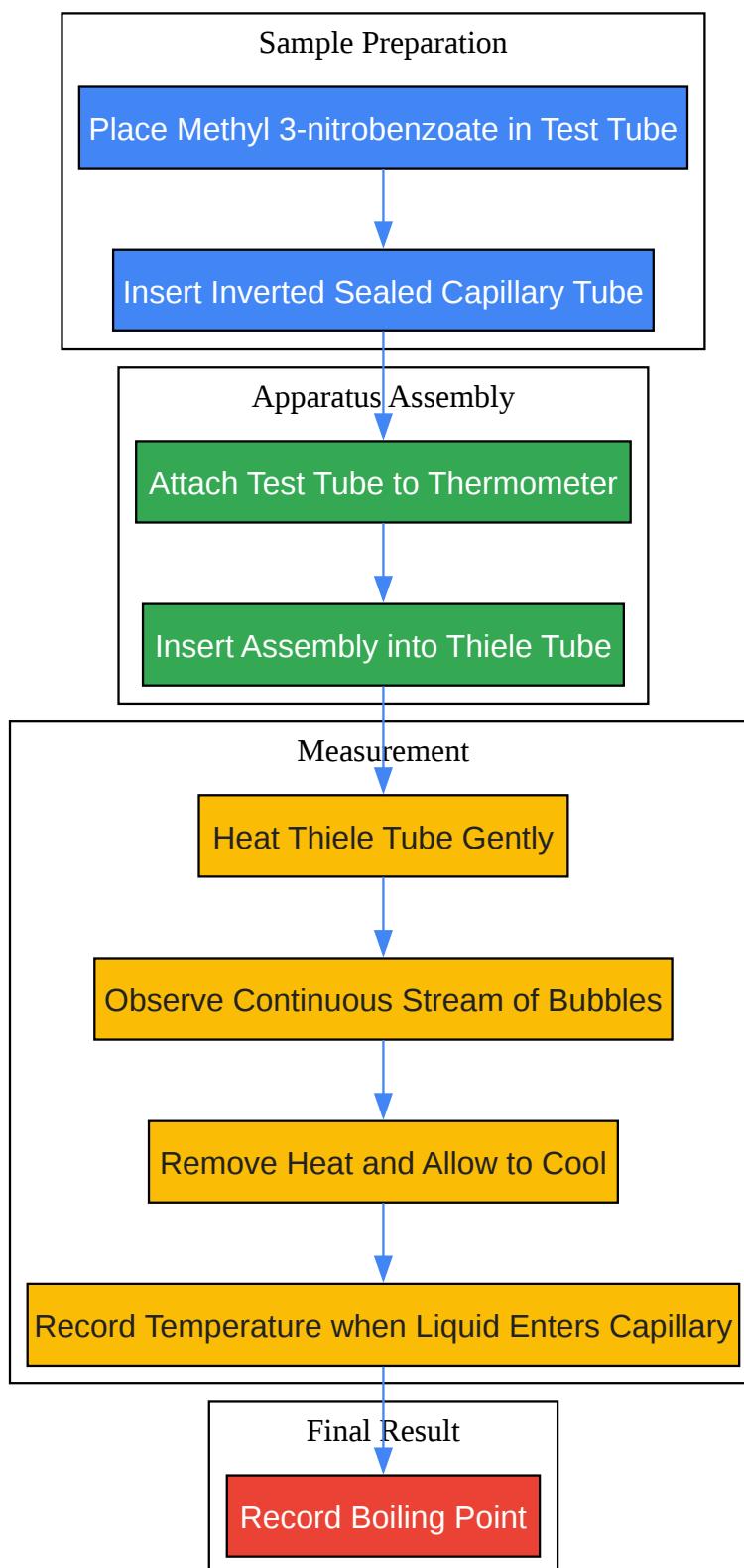
This method is suitable when a larger quantity of the substance is available and also serves to purify the liquid.

Experimental Protocol:

- Apparatus Setup: Assemble a simple distillation apparatus using a round-bottom flask, a condenser, a receiving flask, and a thermometer.
- Sample and Boiling Chips: Place a sufficient amount of **methyl 3-nitrobenzoate** (at least 5-10 mL) into the distillation flask. Add a few boiling chips to ensure smooth boiling.
- Thermometer Placement: Position the thermometer so that the top of the bulb is level with the bottom of the side arm leading to the condenser. This ensures the thermometer measures the temperature of the vapor that is in equilibrium with the boiling liquid.
- Heating: Gently heat the distillation flask.
- Boiling Point Measurement: As the liquid boils, the vapor will rise and enter the condenser. The temperature will rise and then stabilize. Record the temperature at which the liquid is steadily distilling. This stable temperature is the boiling point.
- Data Recording: Note the barometric pressure during the distillation.

Workflow for Boiling Point Determination

The following diagram illustrates the logical workflow for the experimental determination of the boiling point of **methyl 3-nitrobenzoate** using the Thiele tube method.

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Caption: Workflow for Boiling Point Determination.

Safety Considerations

When determining the boiling point of **methyl 3-nitrobenzoate**, it is essential to work in a well-ventilated fume hood and wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. **Methyl 3-nitrobenzoate** is incompatible with strong oxidizing agents.^[1] Ensure that the heating of any flammable organic compound is conducted with care to avoid ignition.

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- To cite this document: BenchChem. [Core Physical Properties of Methyl 3-Nitrobenzoate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b147201#methyl-3-nitrobenzoate-boiling-point>]

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